

Essential Procedures for the Proper Disposal of SKLB646

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SKLB646
Cat. No.: B15612097

[Get Quote](#)

The following provides detailed guidance for the safe and proper disposal of **SKLB646**, a c-Met inhibitor used in research settings. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance. As **SKLB646** is a potent research compound, it should be treated as hazardous chemical waste.

Waste Categorization and Container Summary

Proper segregation of waste is the first step in safe disposal. All waste materials generated during the handling of **SKLB646** should be categorized and placed in designated, properly labeled containers.

Waste Type	Recommended Container
Unused or expired SKLB646 (solid)	Original container or a sealed, labeled hazardous waste container.
Solutions containing SKLB646	Labeled, leak-proof hazardous liquid waste container.
Contaminated labware (e.g., pipette tips, tubes)	Puncture-resistant, labeled hazardous solid waste container.
Contaminated Personal Protective Equipment (PPE)	Labeled hazardous waste bag or container.
Sharps (needles, scalpels)	Designated, puncture-proof sharps container for hazardous chemical waste.

Step-by-Step Disposal Protocol

Researchers and laboratory personnel must follow these steps to ensure the safe disposal of **SKLB646** and associated materials.

1. Personal Protective Equipment (PPE): Before handling any waste materials, ensure appropriate PPE is worn, including a lab coat, safety goggles, and chemical-resistant gloves.
2. Segregation of Waste: At the point of generation, separate waste into the categories outlined in the table above. Never mix different types of waste in the same container.[\[1\]](#)[\[2\]](#)[\[3\]](#)
3. Container Management:
 - Ensure all waste containers are in good condition, compatible with the chemical waste, and have a secure, leak-proof lid.[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Label all containers clearly with "Hazardous Waste," the full chemical name (**SKLB646**), and any known hazard characteristics (e.g., "Toxic").[\[3\]](#)[\[7\]](#)
 - Keep waste containers closed except when adding waste.[\[3\]](#)[\[5\]](#)[\[6\]](#)
4. Disposal of Unused **SKLB646**:

- Solid **SKLB646** should be disposed of in its original container if possible. If not, transfer it to a clearly labeled, sealed container for hazardous solid waste.
- Do not dispose of solid or liquid **SKLB646** down the drain or in regular trash.[4][7]

5. Disposal of Contaminated Materials:

- Liquids: Aqueous and solvent-based solutions containing **SKLB646** must be collected in a designated hazardous liquid waste container.
- Solids: All disposable materials that have come into contact with **SKLB646**, such as pipette tips, centrifuge tubes, and gloves, should be collected in a designated container for hazardous solid waste.
- Sharps: Any sharps, such as needles or blades, contaminated with **SKLB646** must be placed in a puncture-resistant sharps container designated for chemically contaminated sharps.[8]

6. Decontamination of Reusable Glassware:

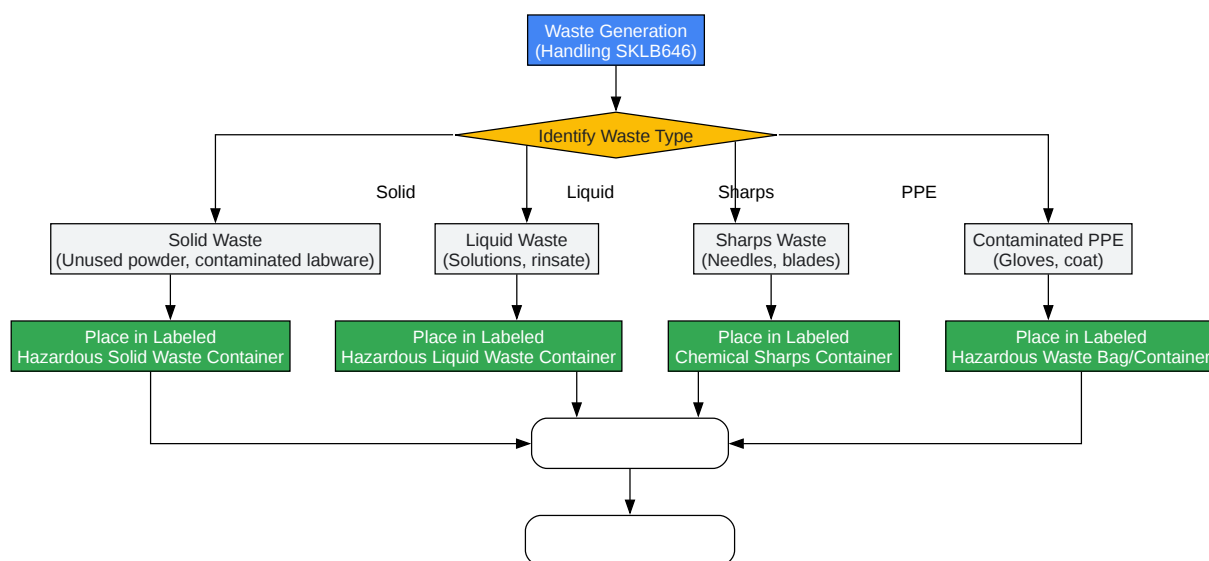
- Reusable glassware should be decontaminated by rinsing with a suitable solvent capable of dissolving **SKLB646**.
- The rinsate must be collected and treated as hazardous liquid waste.[5]
- After the initial solvent rinse, glassware can be washed with an appropriate laboratory detergent and water.

7. Storage and Collection:

- Store waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.
- Use secondary containment to prevent spills.[6]
- Arrange for the collection of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[2][9]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **SKLB646** waste.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **SKLB646** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. acewaste.com.au](http://acewaste.com.au) [acewaste.com.au]
- [2. youtube.com](http://youtube.com) [youtube.com]
- [3. engineering.purdue.edu](http://engineering.purdue.edu) [engineering.purdue.edu]
- [4. danielshealth.com](http://danielshealth.com) [danielshealth.com]
- [5. campusafety.lehigh.edu](http://campussafety.lehigh.edu) [campussafety.lehigh.edu]
- [6. How to Store and Dispose of Hazardous Chemical Waste](http://blink.ucsd.edu) [blink.ucsd.edu]
- [7. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University](http://case.edu) [case.edu]
- [8. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety](http://safety.uchicago.edu) [safety.uchicago.edu]
- [9. cdn.vanderbilt.edu](http://cdn.vanderbilt.edu) [cdn.vanderbilt.edu]
- To cite this document: BenchChem. [Essential Procedures for the Proper Disposal of SKLB646]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15612097/docs#essential-procedures-for-the-proper-disposal-of-sk1b646>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)